

Title: A Multi-Modal Approach to the Definitive Characterization of Iminodiethylene-Linked Heterocycles

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Compound of Interest

Compound Name:	1,1'-(Iminodiethylene)dipyrrolidin-2-one
CAS No.:	85204-23-5
Cat. No.:	B12652131

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Abstract

Iminodiethylene-linked heterocycles represent a significant scaffold in modern medicinal chemistry, offering a versatile platform for developing novel therapeutics. Their structural complexity, characterized by a flexible linker connecting two or more heterocyclic systems, necessitates a rigorous and multi-faceted characterization strategy. Misinterpretation of their structure, connectivity, or stereochemistry can lead to flawed structure-activity relationship (SAR) studies, wasted resources, and potential safety issues. This guide provides an in-depth, field-proven framework for the unambiguous characterization of these molecules. We move beyond a simple recitation of techniques to explain the causality behind experimental choices, presenting an integrated workflow where each analytical step serves to validate the others. This self-validating system is crucial for ensuring the scientific integrity required for successful drug development and regulatory submission.

Introduction: The Strategic Importance of Iminodiethylene-Linked Heterocycles

Nitrogen-containing heterocycles are the cornerstone of medicinal chemistry, with over 59% of FDA-approved small-molecule drugs featuring at least one such ring system.[1][2] Their prevalence is due to their ability to engage in critical biological interactions (e.g., hydrogen bonding) and serve as rigid scaffolds to orient pharmacophoric elements.[3] The iminodiethylene linker introduces a degree of flexibility and a key hydrogen bond acceptor/donor site, allowing for the precise positioning of heterocyclic moieties to optimize target binding and ADME (Absorption, Distribution, Metabolism, and Excretion) properties.

However, the very features that make this scaffold attractive also present significant characterization challenges:

- **Structural Isomerism:** The synthesis can often yield multiple regioisomers or structural isomers.
- **Stereochemical Complexity:** The presence of multiple chiral centers necessitates unambiguous determination of both relative and absolute stereochemistry.
- **Conformational Flexibility:** The linker allows the molecule to adopt multiple conformations in solution, which can complicate NMR analysis.

Therefore, a robust characterization cascade is not merely a quality control step but a foundational component of the drug discovery process. It ensures that the biological data generated is associated with the correct, well-defined chemical entity.

Prerequisite for Analysis: Synthesis and High-Fidelity Purification

Before any characterization can be deemed reliable, the analyte's purity must be unequivocally established. Synthetic routes, often involving multi-step sequences like cyclizations or condensation reactions, can introduce impurities such as starting materials, reagents, by-products, and isomers.[4][5]

Causality in Purification: The choice of purification method is dictated by the physicochemical properties of the compound. For the typically polar iminodiethylene-linked heterocycles, reversed-phase high-performance liquid chromatography (RP-HPLC) is the gold standard.

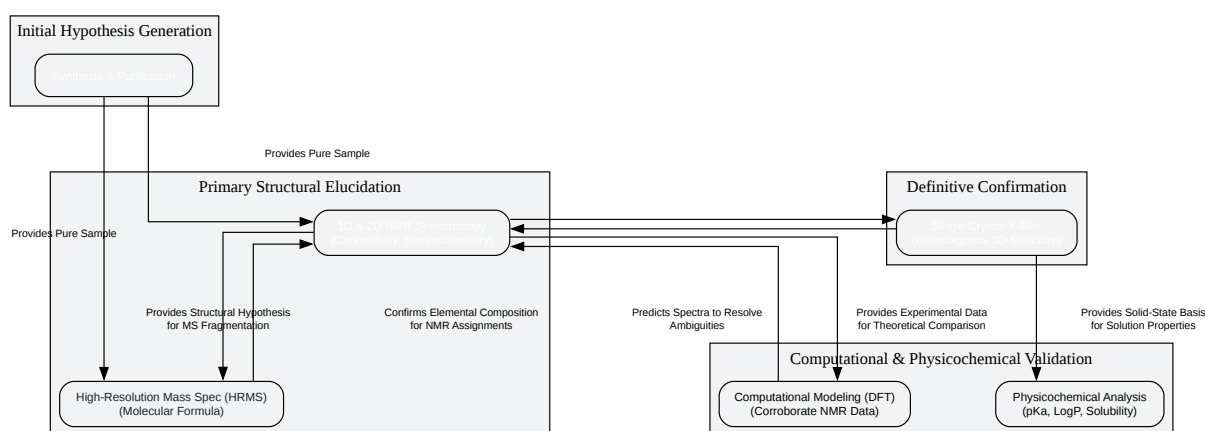
Protocol: Self-Validating Purity Assessment

- **Orthogonal Analysis:** Develop two distinct HPLC methods. The primary method might use a C18 column with a standard acetonitrile/water mobile phase. A secondary, validating method should employ a different stationary phase (e.g., phenyl-hexyl) or a different organic modifier (e.g., methanol).
- **Multi-Wavelength Detection:** Use a photodiode array (PDA) detector to confirm peak homogeneity. A spectrally pure peak will show a consistent UV-Vis spectrum across its entire width.
- **Mass Detection:** Couple the HPLC to a mass spectrometer (LC-MS). The target mass should be exclusively associated with the main peak, with no evidence of isomers or other impurities co-eluting.^{[6][7]}

Only a sample demonstrating >98% purity by two orthogonal methods should proceed to definitive structural characterization.

The Core Characterization Cascade: An Integrated Approach

The definitive characterization of these molecules relies on a synergistic interplay between several key analytical techniques. Each method provides a piece of the puzzle, and together they form a self-validating workflow.



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Caption: Integrated workflow for characterization.

Mass Spectrometry (MS): The First Validation Gate

Expertise & Causality: The first and most fundamental question is "What is its mass?". High-Resolution Mass Spectrometry (HRMS) is non-negotiable. It provides the accurate mass of the protonated molecule, $[M+H]^+$, to within 5 ppm. This precision allows for the unambiguous determination of the molecular formula, confirming that the synthesis has yielded a product with the correct elemental composition. This is the first validation point, confirming the atomic building blocks are present before NMR attempts to assemble them.

Tandem MS (MS/MS): Confirming Connectivity By selecting the parent ion and subjecting it to collision-induced dissociation (CID), we can generate fragments. The fragmentation pattern

serves as a fingerprint. For iminodiethylene-linked heterocycles, characteristic cleavages occur at the C-N bonds of the linker, providing direct evidence of the connection between the central nitrogen and the heterocyclic systems.[8]

Technique	Purpose	Key Insight Provided
HRMS (e.g., TOF, Orbitrap)	Molecular Formula Determination	Confirms elemental composition with high confidence.
Tandem MS (MS/MS)	Structural Fragment Analysis	Confirms connectivity of linker and heterocycles.[8]

Nuclear Magnetic Resonance (NMR) Spectroscopy: The Architectural Blueprint

NMR is the most powerful technique for elucidating the detailed structure of organic molecules in solution.[9][10] For this class of compounds, a full suite of 1D and 2D experiments is required.

Expertise & Causality:

- ^1H NMR: Provides information on the electronic environment of every proton and, through scalar coupling (J-coupling), their connectivity. The integration values confirm the number of protons in each environment, which must match the formula from HRMS.
- ^{13}C NMR: Reveals the carbon skeleton of the molecule. The chemical shift of each carbon provides clues about its functional group and hybridization.[11]
- 2D NMR - The Connectivity Matrix:
 - COSY (Correlation Spectroscopy): Maps ^1H - ^1H coupling networks, essential for tracing out the spin systems within each heterocyclic ring and along the ethylene linkers.
 - HSQC (Heteronuclear Single Quantum Coherence): Directly correlates each proton to the carbon it is attached to. This is the primary method for assigning carbon resonances.

- HMBC (Heteronuclear Multiple Bond Correlation): This is arguably the most critical experiment for this molecular class. It shows correlations between protons and carbons over 2-3 bonds. This is how you definitively prove the connection between the protons on the ethylene linker and the carbons of the heterocyclic rings, bridging the different structural components.
- NOESY (Nuclear Overhauser Effect Spectroscopy): Identifies protons that are close in space ($<5 \text{ \AA}$), providing crucial information on relative stereochemistry and conformational preferences in solution.

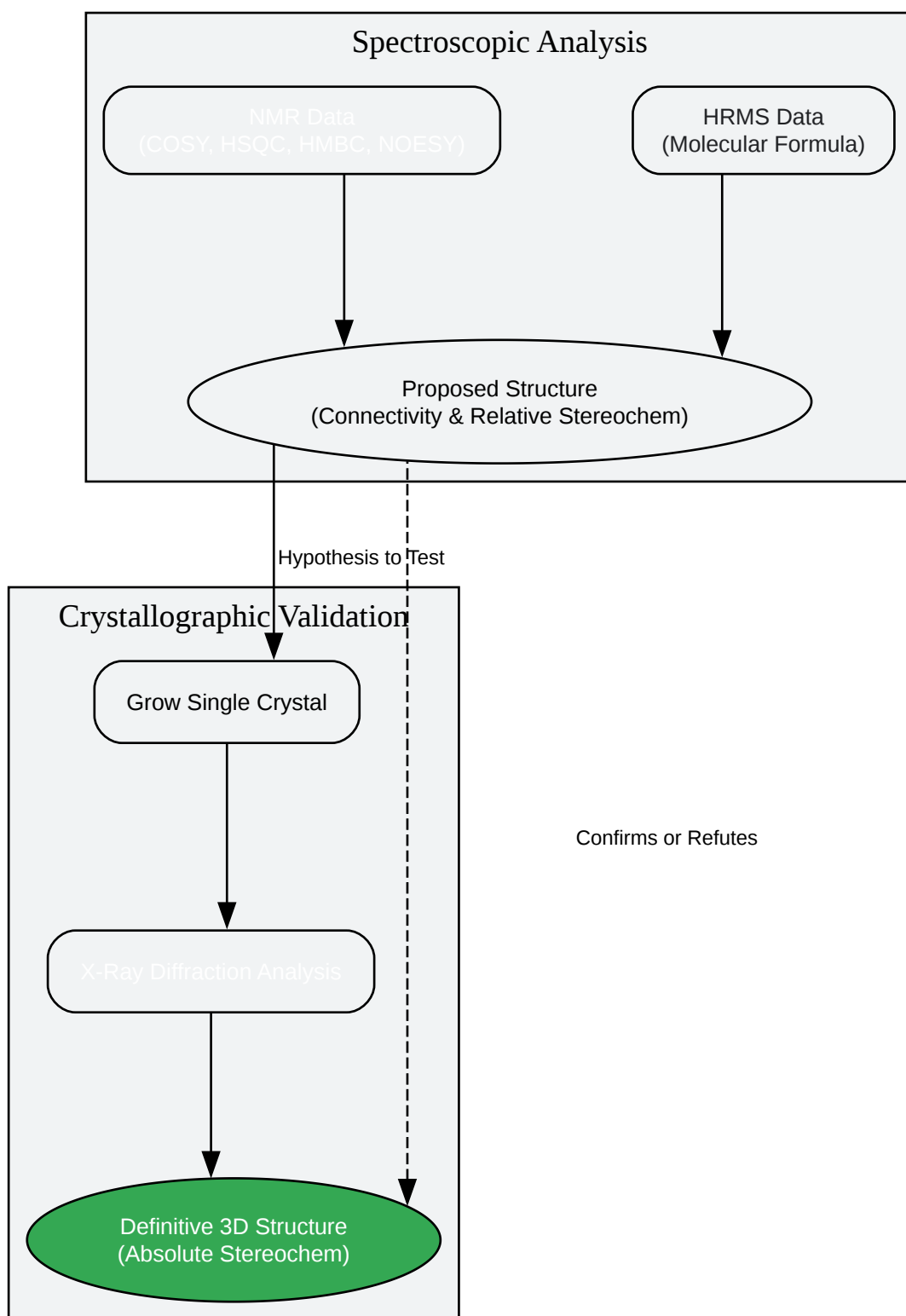
Protocol: Key Steps in NMR Analysis

- Acquire 1D Spectra: Obtain high-quality ^1H and $^{13}\text{C}\{^1\text{H}\}$ spectra. Check that the number and type of signals are consistent with the proposed structure and HRMS data.
- Assign Spin Systems with COSY: Identify coupled protons within each isolated part of the molecule (e.g., within a pyridine ring, within an ethylene bridge).
- Anchor Protons to Carbons with HSQC: Use the HSQC spectrum to assign the ^{13}C chemical shift for every protonated carbon based on the ^1H assignments from step 2.
- Connect the Fragments with HMBC: Look for key long-range correlations. For example, a correlation from the N-CH₂ protons of the linker to a quaternary carbon in the heterocyclic ring is unequivocal proof of that specific connection point.
- Determine Stereochemistry with NOESY: Analyze through-space correlations to establish the relative orientation of substituents, particularly important if multiple stereocenters are present.

X-Ray Crystallography: The Ultimate Structural Arbiter

Expertise & Causality: While NMR provides an exquisitely detailed picture of the molecule in solution, it is still an interpretation. Single-crystal X-ray crystallography provides direct, unambiguous visualization of the molecule's three-dimensional structure in the solid state.^[12] It is the only technique that can, in a single experiment, definitively confirm connectivity, regio- and stereochemistry, and provide the absolute configuration (with a suitable heavy atom or anomalous dispersion).

Trustworthiness: An X-ray crystal structure is the gold standard for structural proof. It validates all interpretations made from NMR and MS data. If the NMR-derived structure is correct, it will perfectly match the X-ray data. Any discrepancy indicates a misinterpretation of the spectroscopic data and requires immediate re-evaluation.



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Caption: The validation loop between spectroscopy and crystallography.

Advanced Characterization: Bridging Structure to Function

Computational Modeling

Expertise & Causality: Density Functional Theory (DFT) calculations serve as a powerful in-silico validation tool.^[13] By building a model of the proposed structure, we can predict its properties and compare them to experimental data. A strong correlation between the predicted and experimental NMR chemical shifts, for example, provides a high degree of confidence in the structural assignment, especially in cases where X-ray quality crystals cannot be obtained.^[14]

Physicochemical Profiling

For drug development professionals, structure is intrinsically linked to function and developability. Key physicochemical properties must be measured.

Parameter	Significance in Drug Development	Structural Influence
pKa	Determines ionization state at physiological pH, affecting solubility, permeability, and target binding.	The basicity of the imino nitrogen and any basic centers on the heterocycles are key determinants.
LogP / LogD	Measures lipophilicity, a critical factor for membrane permeability and metabolic stability.	The choice of heterocycles and their substituents dramatically impacts lipophilicity.
Aqueous Solubility	Essential for formulation and achieving sufficient concentration for biological activity.	Governed by a balance of lipophilicity and the ability to form hydrogen bonds with water.

Conclusion

The characterization of iminodiethylene-linked heterocycles is a rigorous process that demands an integrated, multi-modal analytical strategy. By systematically applying HRMS for formula determination, a comprehensive suite of 2D NMR experiments for structural and stereochemical elucidation, and, whenever possible, X-ray crystallography for ultimate confirmation, researchers can ensure the absolute integrity of their chemical matter. This self-validating workflow, where each technique corroborates the others, is not an academic exercise but a critical prerequisite for building reliable SAR, developing effective drug candidates, and meeting the stringent requirements of regulatory bodies.

References

- Chromatographic methods for the analysis of heterocyclic amine food mutagens/carcinogens.PubMed,
- Analysis of heterocyclic aromatic amines using selective extraction by magnetic molecularly imprinted polymers coupled with liqui.Journal of the Chinese Chemical Society,
- Heterocyclic Compounds: Synthesis, Reactivity Models, and Applications in Drug Design.
- Custom Heterocycle Synthesis Services.BOC Sciences,
- Cycloruthenated complexes from imine-based heterocycles: synthesis, characterization, and reactivity toward alkynes.PubMed,
- One-pot synthesis of N-heterocycles and enmino carbocycles by tandem dehydrative coupling–reductive cyclization of halo-sec-amides and dehydrative cyclization of olefinic sec-amides.Organic Chemistry Frontiers,
- Computational Evaluation of N-Based Transannular Interactions in Some Model Fused Medium-Sized Heterocyclic Systems and Implic
- A Review on The Medicinal And Industrial Applications of N-Containing Heterocycles.
- Prescribed drugs containing nitrogen heterocycles: an overview.PMC,
- Multistep mass spectrometry of heterocyclic amines in a quadrupole ion trap mass analyser.PubMed,
- MASS SPECTROMETRY OF AROMATIC CYCLIC IMIDES AND AMIDES. PART I: ELECTRON IONIZATION INDUCED DECOMPOSITION OF N-SUBSTITUTED 2,3-P.HETEROCYCLES,
- Expedient syntheses of N-heterocycles via intermolecular amphoteric diamin
- Recent Applications of Imines as Key Intermediates in the Synthesis of Alkaloids and Novel Nitrogen Heterocycles.PMC,
- Cyclic meso-ionic compounds. Part 20. Mass spectra of meso-ionic heterocycles.Journal of the Chemical Society, Perkin Transactions 1,
- Heterocycles in drug discovery: Properties and preparation.Advances in Heterocyclic Chemistry,

- Prescribed drugs containing nitrogen heterocycles: an overview.RSC Publishing,
- Synthesis and NMR Spectral Analysis of Amine Heterocycles: The Effect of Asymmetry on the ^1H and ^{13}C NMR Spectra of N,O-Acetals.
- NMR "Finger Prints" of N-Heterocyclic Carbenes, DFT Analysis: Scopes and Limit
- Role of Heterocycles in Drug Discovery: An Overview.World Journal of Advanced Research and Reviews,
- First X-ray Crystal Structure Characterization, Computational Studies, and Improved Synthetic Route to the Bioactive 5-Arylimino-1,3,4-thiadiazole Deriv
- Determination of heterocyclic amines by pneumatically assisted electrospray liquid chrom
- C- and N-Phosphorylated Enamines—An Avenue to Heterocycles: NMR Spectroscopy.MDPI,
- Advanced NMR techniques for structural characterization of heterocyclic structures.University of Aveiro,
- Analysis of heterocyclic aromatic amines using selective extraction by magnetic molecularly imprinted polymers coupled with liquid chrom
- C- and N-Phosphorylated Enamines—An Avenue to Heterocycles: NMR Spectroscopy.Semantic Scholar,
- X-ray Crystallography and Unexpected Chiroptical Properties Reassign the Configur
- Recent Advances in Multinuclear NMR Spectroscopy for Chiral Recognition of Organic Compounds.MDPI,
- ^{15}N NMR Spectroscopy - Applications in Heterocyclic Chemistry.

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Sources

- 1. Prescribed drugs containing nitrogen heterocycles: an overview - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. Prescribed drugs containing nitrogen heterocycles: an overview - RSC Advances (RSC Publishing) DOI:10.1039/D0RA09198G [pubs.rsc.org]
- 3. journalwjarr.com [journalwjarr.com]
- 4. solutions.bocsci.com [solutions.bocsci.com]

- 5. One-pot synthesis of N-heterocycles and enmino carbocycles by tandem dehydrative coupling–reductive cyclization of halo-sec-amides and dehydrative cyclization of olefinic sec-amides - Organic Chemistry Frontiers (RSC Publishing) [pubs.rsc.org]
- 6. jfd-online.com [jfd-online.com]
- 7. Analysis of heterocyclic aromatic amines using selective extraction by magnetic molecularly imprinted polymers coupled with liquid chromatography – Mass spectrometry - PMC [pubmed.ncbi.nlm.nih.gov]
- 8. Multistep mass spectrometry of heterocyclic amines in a quadrupole ion trap mass analyser - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. researchgate.net [researchgate.net]
- 10. sites.esa.ipb.pt [sites.esa.ipb.pt]
- 11. mdpi.com [mdpi.com]
- 12. First X-ray Crystal Structure Characterization, Computational Studies, and Improved Synthetic Route to the Bioactive 5-Arylimino-1,3,4-thiadiazole Derivatives - PMC [pubmed.ncbi.nlm.nih.gov]
- 13. mdpi.com [mdpi.com]
- 14. mdpi.com [mdpi.com]
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